

# benzyl salicylate fragrance ingredient overview

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## Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

Cat. No.: S575978

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## Fundamental Properties and Applications

Table 1: Basic Characteristics of Benzyl Salicylate

Property	Description
Chemical Names	Benzyl salicylate, Salicylic acid benzyl ester, Benzyl 2-hydroxybenzoate [1]
CAS Number	118-58-1 [2] [3] [1]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub> [3] [1]
Molecular Weight	228.24 g/mol [3] [1]
Appearance	Clear, colorless to pale yellow liquid [4] [1]
Odor Profile	Subtle, sweet floral-balsamic with solar (sunscreen) nuances and faint jasmine undertones [5]

Table 2: Industrial Applications and Functions

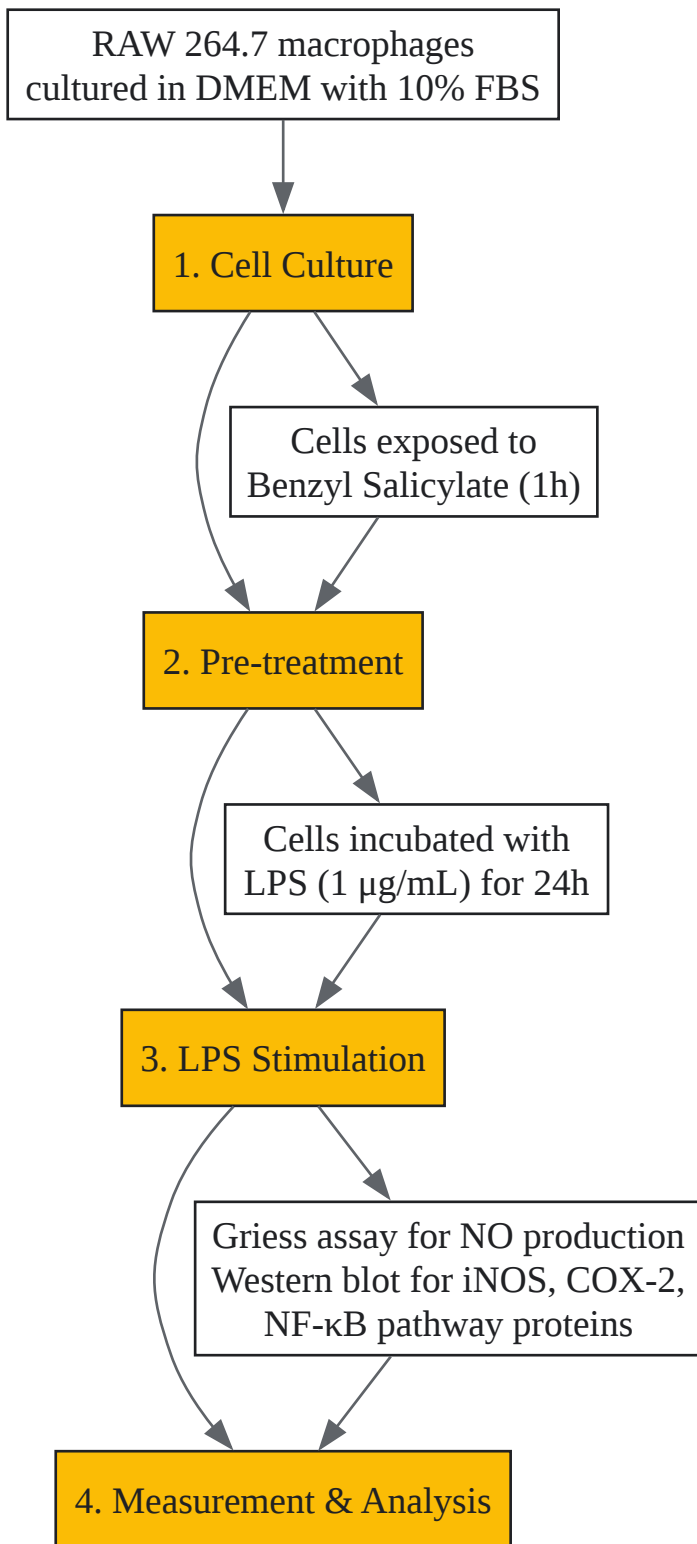
Industry	Primary Function(s)	Example Products
Fragrance & Cosmetics	Fragrance ingredient, fixative, UV absorber, solvent [3] [4]	Perfumes, lotions, shampoos, sunscreens [3]
Pharmaceuticals	Solvent, stabilizer, potential anti-inflammatory agent [6] [4] [1]	Topical medications [4]
Food Industry	Synthetic flavoring substance and adjuvant [3] [1]	Flavored foods and beverages [3] [4]

## Experimental Protocols and Key Findings

### In Vitro Anti-inflammatory Activity Assay

A 2021 study investigated the anti-inflammatory potential of **Benzyl Salicylate** isolated from *Cornus walteri* in LPS-stimulated mouse macrophage cell line (RAW 264.7) [6].

**Experimental Workflow:** The following diagram illustrates the key steps of the experimental protocol:



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## Key Findings:

- **NO Production Inhibition:** **Benzyl Salicylate** significantly inhibited the production of nitric oxide (NO), a key pro-inflammatory mediator, in a dose-dependent manner. Its inhibitory effect was more potent than the positive control L-NMMA [6].
- **Mechanism of Action:** Western blot analysis revealed that the anti-inflammatory action works through **inhibition of the NF- $\kappa$ B signaling pathway**. **Benzyl Salicylate** suppressed the phosphorylation of IKK $\alpha$ , IKK $\beta$ , I $\kappa$ B $\alpha$ , and NF- $\kappa$ B itself, leading to reduced expression of iNOS and COX-2 enzymes [6].

## Toxicity and Hazard Assessment

A 2018 study provided an initial hazard assessment under the Japanese Chemical Substances Control Law [2].

**Table 3: Summary of Toxicity Screening Results**

Test Type	Model System	Key Findings
In Vitro Genotoxicity	Chromosomal aberration test in Chinese hamster lung cells	Non-genotoxic [2]

| **Combined Repeated-Dose & Reproductive/Developmental Screening** | Rats (administered 0, 30, 100, or 300 mg/kg/day by gavage) | **Repeated-dose effects** (thymus, liver, epididymis, femur) at  $\geq 100$  mg/kg/day. **Developmental toxicity** (embryonic resorption, offspring mortality, neural tube defects) at 300 mg/kg/day. Lower offspring body weight at  $\geq 30$  mg/kg/day [2] |

Based primarily on the developmental toxicity observed, the study classified **Benzyl Salicylate** as **hazard class 2**, with a **Lowest Observed Adverse Effect Level (LOAEL) of 30 mg/kg/day** [2].

## Regulatory and Safety Landscape

**Table 4: Regulatory Status Across Regions**

Region / Program	Regulatory Consideration
EU Cosmetics Regulation	Listed as a <b>fragrance allergen</b> in Annex III. Requires declaration on label if concentration exceeds <b>0.001% in leave-on</b> products and <b>0.01% in rinse-off</b> products [3].
IFRA Standards	Based on IFRA 51, the permitted amount in the finished product for category 4 (face & body care) is <b>7.3%</b> [5].
U.S. FDA	Permitted as a synthetic flavoring substance and adjuvant in food, must be used in minimum quantities required for intended effect under good manufacturing practices [3].
REACH	Registered under REACH with active status [3].

## Formulation and Handling Guidance

- **Typical Use Concentrations:** In perfumes, typical concentrations range from **0.1% to 1%**, acting as a fixative to enhance longevity [3]. In sunscreens and skin/hair care products, it is typically used at **below 0.5%** [3].
- **Stability & Storage:** Stable under normal conditions with a shelf life of 12-24 months. Should be stored in **airtight, opaque containers** away from heat and light to prevent degradation [3].
- **Compatibility:** Works well with most cosmetic ingredients, particularly in floral fragrance blends with ylang-ylang and patchouli [5]. Its floral scent must be accounted for in the final fragrance profile [3].

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## References

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